

An In-depth Technical Guide to the Physical Properties of Methyl 2-bromopropionate

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Compound of Interest

Compound Name: Methyl 2-bromopropionate

Cat. No.: B044725

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This technical guide provides a comprehensive overview of the key physical properties of **Methyl 2-bromopropionate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require accurate and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow diagram.

Physical Properties of Methyl 2-bromopropionate

Methyl 2-bromopropionate is a colorless to light yellow liquid.^[1] A summary of its key physical properties is presented in the table below. It is important to note that the boiling point of a liquid is dependent on the ambient pressure.

Physical Property	Value	Conditions
Boiling Point	144 °C	@ 760 mmHg
51 °C	@ 19 mmHg[2][3]	
145.9 ± 8.0 °C	@ 760 mmHg[4]	
Density	1.50 g/cm ³	@ 20°C[5]
1.497 g/mL	@ 25°C[2][3]	
1.5 ± 0.1 g/cm ³	Not Specified[4]	
1.4966 g/cm ³	@ 20°C[6]	

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid organic compound such as **Methyl 2-bromopropionate**.

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.[5]

Apparatus:

- Thiele tube or a heating block
- Thermometer (-10 to 200°C range)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Stand and clamps
- Heat transfer fluid (e.g., mineral oil)

Procedure:

- A small amount of **Methyl 2-bromopropionate** (approximately 0.5 mL) is placed into the small test tube.
- The capillary tube, with its sealed end facing upwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band or a wire, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is then placed in a Thiele tube filled with a heat transfer fluid, or in a heating block.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will be observed escaping from the open end of the capillary tube.[\[2\]](#)
- Heating is continued until a continuous and rapid stream of bubbles is observed. At this point, the heating is discontinued.
- The liquid will begin to cool, and the rate of bubbling will decrease. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[1\]](#)[\[5\]](#) This is the point where the vapor pressure of the sample equals the atmospheric pressure.
- The experiment should be repeated to ensure the accuracy of the measurement.

The density of a liquid is determined by measuring the mass of a known volume of the substance.[\[7\]](#)

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Pasteur pipette or dropper

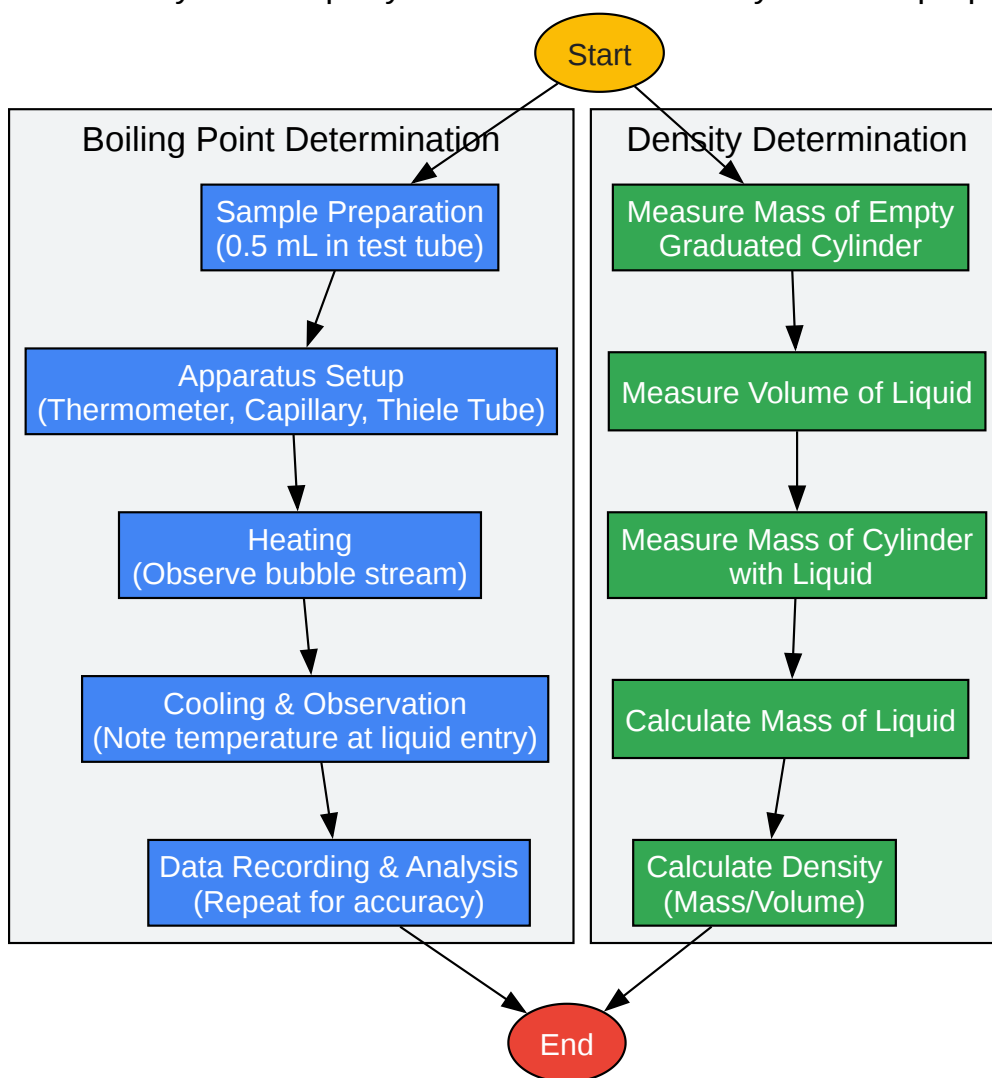
Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance and recorded.
- A specific volume of **Methyl 2-bromopropionate** (e.g., 10 mL) is carefully transferred into the graduated cylinder. A Pasteur pipette can be used to adjust the volume precisely to the mark, ensuring the bottom of the meniscus is on the calibration line.
- The graduated cylinder containing the liquid is then reweighed, and the mass is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.^[8]
- The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$
- The measurement should be performed at a controlled temperature, as density is temperature-dependent.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **Methyl 2-bromopropionate**.

Workflow for Physical Property Determination of Methyl 2-bromopropionate



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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